

Physical properties of 3-Octyne boiling point and melting point

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Octyne

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Physical Properties of 3-Octyne: A Technical Guide

This in-depth technical guide provides a comprehensive overview of the physical properties of **3-Octyne**, with a specific focus on its boiling and melting points. The information is tailored for researchers, scientists, and professionals involved in drug development and other scientific endeavors requiring precise chemical data.

Core Physical Properties of 3-Octyne

3-Octyne, an internal alkyne with the chemical formula C_8H_{14} , is a colorless liquid at room temperature.^[1] Its physical characteristics are crucial for its handling, application in synthesis, and purification.

Data Presentation

The key physical properties of **3-Octyne** are summarized in the table below for easy reference and comparison.

Physical Property	Value	Units
Boiling Point	133.0 ± 3.0	°C at 760 mmHg
Melting Point	-104	°C
Density	0.753	g/mL
Molecular Weight	110.20	g/mol

Data sourced from multiple chemical databases.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Experimental Protocols for Physical Property Determination

Accurate determination of boiling and melting points is fundamental for the characterization and purity assessment of chemical compounds. The following sections detail generalized experimental methodologies applicable to **3-Octyne**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a volatile liquid like **3-Octyne**, several methods can be employed.

1. Simple Distillation Method:

This is a common and effective method for determining the boiling point of a liquid.[\[5\]](#)[\[6\]](#)

- Apparatus: A distillation flask, condenser, receiving flask, thermometer, and a heating source (e.g., heating mantle).
- Procedure:
 - A sample of **3-Octyne** is placed in the distillation flask along with boiling chips to ensure smooth boiling.
 - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor that is

in equilibrium with the liquid.

- The liquid is heated, and as it boils, the vapor rises, condenses in the condenser, and is collected in the receiving flask.
- The temperature is recorded when it stabilizes during the distillation process. This stable temperature is the boiling point of the liquid.

2. Thiele Tube Method:

This micro-method is suitable for determining the boiling point of small quantities of a liquid.

- Apparatus: A Thiele tube, a small test tube, a capillary tube sealed at one end, a thermometer, and a heating source.
- Procedure:
 - A small amount of **3-Octyne** is placed in the small test tube.
 - The capillary tube is inverted and placed inside the test tube.
 - The test tube is attached to the thermometer and placed in the Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
 - The Thiele tube is gently heated. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
 - Heating is stopped, and the liquid is allowed to cool. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Determination of Melting Point

The melting point is the temperature at which a solid becomes a liquid. For a substance like **3-Octyne**, which has a very low melting point, this determination requires a cryostat or a specialized low-temperature apparatus.

1. Capillary Method with Low-Temperature Bath:

This is a standard technique adapted for low-melting-point substances.[\[7\]](#)

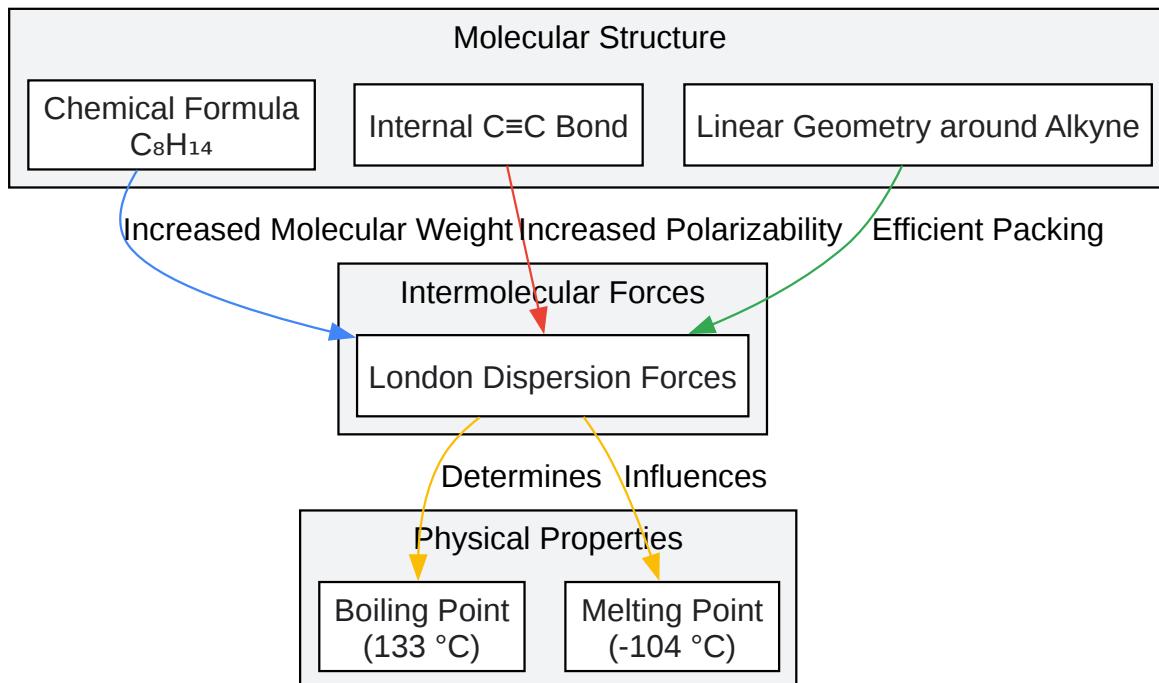
- Apparatus: A melting point apparatus equipped with a cooling system (or a Dewar flask with a cooling bath), a thermometer or temperature probe, and a capillary tube.
- Procedure:
 - A small sample of solidified **3-Octyne** is introduced into a capillary tube.
 - The capillary tube is placed in the melting point apparatus.
 - The temperature of the apparatus is lowered using a suitable cooling bath (e.g., liquid nitrogen, dry ice/acetone).
 - The temperature is then slowly raised at a controlled rate (typically 1-2 °C per minute) as it approaches the expected melting point.
 - The temperature range from the point at which the first drop of liquid appears to the point at which the entire sample has melted is recorded as the melting point range. A narrow melting point range is indicative of a pure compound.

Structure-Property Relationship

The physical properties of alkynes, including **3-Octyne**, are directly influenced by their molecular structure. The presence of the carbon-carbon triple bond and the overall molecular geometry play a significant role. Alkynes generally have slightly higher boiling points than their corresponding alkanes and alkenes due to the greater polarizability of the triple bond, which leads to stronger London dispersion forces.[\[8\]](#)[\[9\]](#)

The following diagram illustrates the logical relationship between the molecular structure of **3-Octyne** and its observed physical properties.

Relationship between Structure and Physical Properties of 3-Octyne

[Click to download full resolution via product page](#)Caption: Structure-Property Relationship of **3-Octyne**.**Need Custom Synthesis?**

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- To cite this document: BenchChem. [Physical properties of 3-Octyne boiling point and melting point]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b096577#physical-properties-of-3-octyne-boiling-point-and-melting-point]

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